A Quantum Chemical Deep Dive into Hydrogen Maleate: Structure, Spectroscopy, and Proton Dynamics

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Compound of Interest

Compound Name: *Hydrogen maleate*

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

The **hydrogen maleate** anion is a prototypical system for the study of strong intramolecular hydrogen bonds. Its deceptively simple structure belies a complex and fascinating array of quantum mechanical phenomena, including proton transfer dynamics and unusual spectroscopic signatures. These characteristics make it a subject of intense research interest, with implications ranging from fundamental chemical theory to the design of novel pharmaceutical compounds. This technical guide provides a comprehensive overview of the quantum chemical studies of hydrogen maleeate, focusing on its electronic structure, vibrational and NMR spectroscopy, and the dynamics of its hallmark intramolecular proton transfer.

Theoretical and Computational Approaches

The study of **hydrogen maleate** heavily relies on quantum chemical calculations to complement and interpret experimental findings. A variety of theoretical methods have been

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employed to investigate its properties.

High-level ab initio molecular orbital and density functional theory (DFT) calculations have been instrumental in characterizing the very short and strong hydrogen bond in the **hydrogen maleate** anion.[1] Commonly used DFT functionals include B3LYP and B3PW91, often paired with basis sets such as 6-31+G(d,p).[2] These methods are used to predict the potential energy surface, which in the case of **hydrogen maleate**, is often found to have a double well, indicating two minima for the proton's position.[2] The barrier to proton transfer through a symmetrical transition state is generally calculated to be very small.[2]

For the calculation of spectroscopic properties, specific computational approaches are utilized. Vibrational frequencies (IR and Raman) are typically computed, and the results are often scaled to better match experimental data.[3] Nuclear Magnetic Resonance (NMR) parameters, such as chemical shifts, are frequently calculated using the Gauge-Independent Atomic Orbital (GIAO) method.[4]

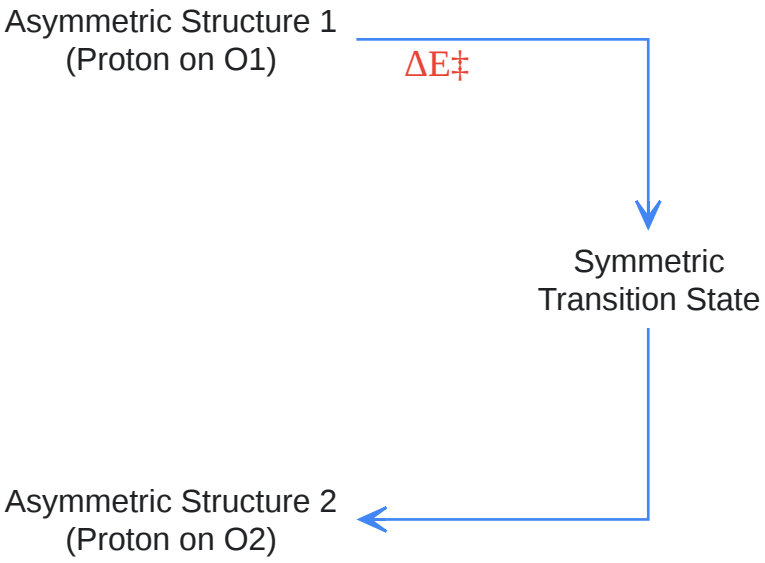
The dynamics of proton transfer are often investigated using methods that go beyond the Born-Oppenheimer approximation, such as the Density Matrix Evolution (DME) method, which can be combined with classical molecular dynamics.[5][6]

The Intramolecular Hydrogen Bond and Proton Transfer

The defining feature of **hydrogen maleate** is its strong intramolecular O-H···O hydrogen bond. Quantum chemical studies have consistently shown this bond to be exceptionally short and strong.[1] The position of the hydrogen atom within this bond is highly sensitive to its environment, including the counter-cation in its salt form and the surrounding solvent.[7][8] This sensitivity is a key aspect of its chemical behavior.

The potential energy surface (PES) governing the proton's movement between the two oxygen atoms is a critical area of study.[9][10] Most theoretical levels, with the exception of some functionals like B3PW91, predict a double-well potential.[2] This means there are two stable, asymmetric positions for the proton, separated by a low energy barrier. The height of this barrier is a crucial parameter determining the rate of proton transfer.

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Caption: A simplified potential energy surface for proton transfer in **hydrogen maleate**.

Spectroscopic Characterization

Quantum chemical calculations are essential for interpreting the experimental spectra of **hydrogen maleate**.

Vibrational Spectroscopy (IR and Raman)

The vibrational spectrum of **hydrogen maleate** is characterized by features that reflect the strong intramolecular hydrogen bond. Theoretical calculations of IR and Raman spectra help in the assignment of vibrational modes.[3][11][12] The O-H stretching frequency, in particular, is a sensitive probe of the hydrogen bond strength and is often found at an unusually low wavenumber.

NMR Spectroscopy

^{1}H NMR spectroscopy is a powerful tool for studying the hydrogen bond in **hydrogen maleate**. The chemical shift of the bridging proton is highly deshielded, typically appearing in the 17-21 ppm range, which is indicative of a strong, low-barrier hydrogen bond.[13] Quantum chemical calculations of NMR chemical shifts, often employing the GIAO method, are used to correlate the observed chemical shifts with the molecular structure and the position of the proton.[4][14]

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Quantitative Data Summary

The following tables summarize key quantitative data from quantum chemical studies of **hydrogen maleate**.

Table 1: Calculated Geometrical Parameters of **Hydrogen Maleate**

Parameter	Method/Basis Set	Value	Reference
O···O distance (Å)	MP2/6-31+G(d,p)	2.434	[2]
O···O distance (Å)	B3LYP/6-31+G(d,p)	2.446	[2]
O-H distance (Å)	Hirshfeld Atom Refinement	1.080 - 1.215	[7]

Table 2: Calculated Proton Transfer Barriers and Spectroscopic Data

Parameter	Method/Basis Set	Value	Reference
Proton Transfer Barrier (kcal/mol)	MP2/6-31+G(d,p)	0.23	[2]
Proton Transfer Barrier (kcal/mol)	B3LYP/6-31+G(d,p)	0.13	[2]
^{1}H NMR Chemical Shift (ppm)	Quantum Chemical Calculation	20-22	[13]

Experimental and Computational Protocols

Quantum Chemical Calculations

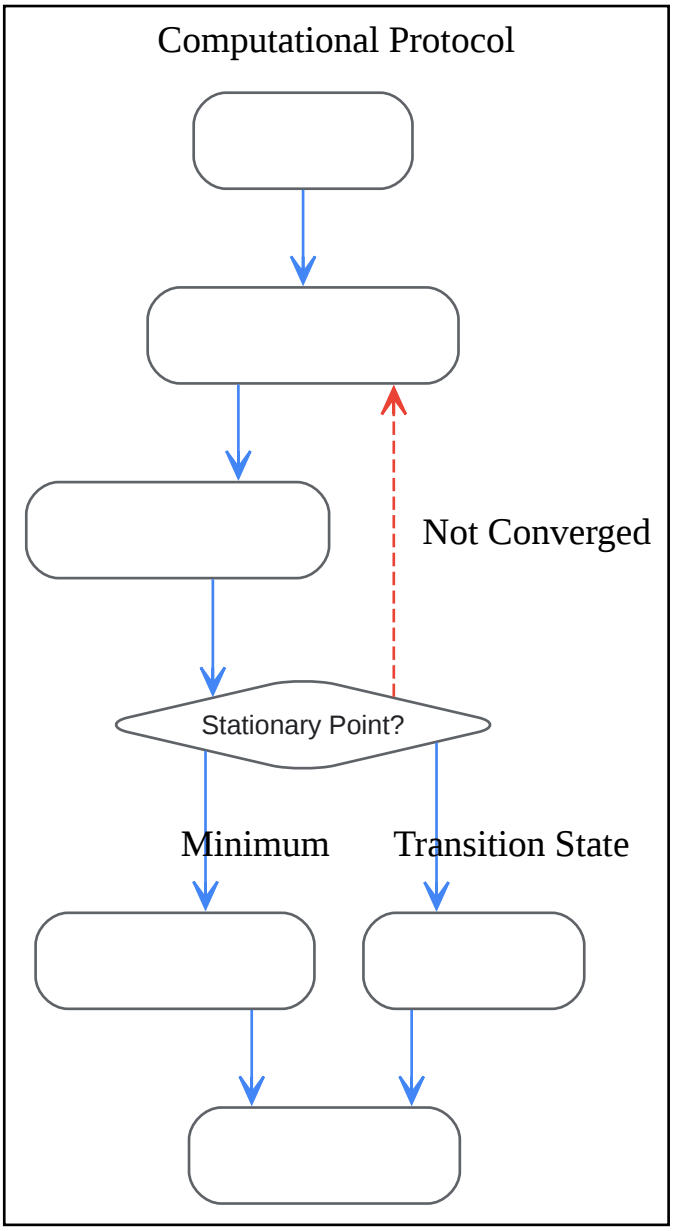
A typical computational workflow for studying **hydrogen maleate** involves the following steps:

- Geometry Optimization: The molecular geometry is optimized to find a stationary point on the potential energy surface. This is usually performed using DFT (e.g., B3LYP) or ab initio (e.g., MP2) methods with an appropriate basis set (e.g., 6-31+G(d,p)).[2]

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- Frequency Calculation: To confirm that the optimized geometry corresponds to a minimum (no imaginary frequencies) or a transition state (one imaginary frequency), vibrational frequencies are calculated.[15]
- Property Calculations: Once a stable geometry is obtained, various properties such as NMR chemical shifts (using GIAO), IR intensities, and Raman activities are calculated.[3][4]
- Potential Energy Surface Scan: To study proton transfer, a relaxed PES scan is often performed by systematically varying the O-H bond distance and calculating the energy at each point.

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Caption: A typical workflow for quantum chemical calculations on **hydrogen maleate**.

Spectroscopic Experiments

- FT-IR Spectroscopy: The FT-IR spectrum is typically recorded using a spectrometer in the range of 4000–400 cm^{-1}, with a spectral resolution of ± 2 cm^{-1}.[3]

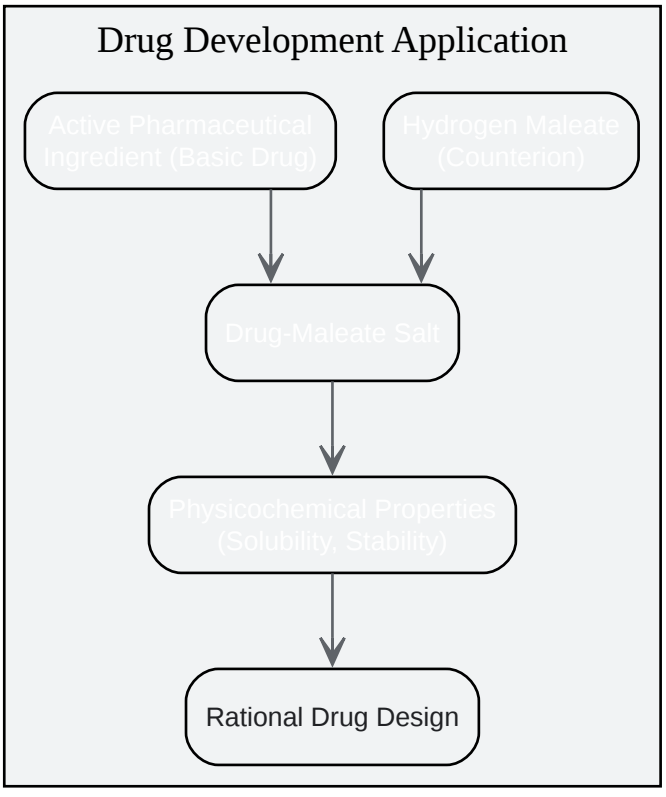
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- FT-Raman Spectroscopy: The FT-Raman spectrum is often recorded using an Nd:YAG laser source operating at 1.064 µm. Spectra are recorded in the range of 4000-100 cm^{-1}.[3]

- NMR Spectroscopy: ^1H NMR spectra are recorded in solution using a high-field NMR spectrometer. The chemical shifts are reported relative to a standard reference compound. [13][16]

Implications for Drug Development

The study of **hydrogen maleate** and its strong intramolecular hydrogen bond has significant implications for drug development.[17][18] Maleate is a common counterion used to form salts of basic drugs, and the nature of the hydrogen bonding can influence the physicochemical properties of the active pharmaceutical ingredient (API), such as solubility and stability.[19][20] Understanding the interactions between a drug molecule and the maleate counterion at a quantum chemical level can aid in the rational design of pharmaceutical salts with desired properties.[17] Molecular dynamics simulations, often in conjunction with DFT calculations, are used to study the association processes and hydrogen-bonding motifs in aqueous solutions of drug-maleate salts.[17][19]



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Caption: The role of **hydrogen maleate** in pharmaceutical salt formation and drug design.

Conclusion

Quantum chemical studies have provided profound insights into the nature of the strong intramolecular hydrogen bond in **hydrogen maleate**. Through a combination of high-level ab initio and DFT calculations, researchers have been able to characterize its unique potential energy surface, predict its spectroscopic properties with high accuracy, and model the dynamics of proton transfer. This knowledge is not only of fundamental importance in chemistry but also has practical applications in fields such as materials science and drug development. The ongoing advancements in computational methods promise to further unravel the complexities of this fascinating molecular system.

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